

Technical Support Center: Finding a Leak in an NW16 Vacuum Connection

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Compound of Interest

Compound Name: NW16

Cat. No.: B15613197

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This guide provides researchers, scientists, and drug development professionals with a comprehensive resource for troubleshooting and resolving leaks in **NW16** (also known as KF16 or QF16) vacuum connections.

Frequently Asked Questions (FAQs)

Q1: What are the most common causes of a leak in an **NW16** connection?

Leaks in **NW16** flange connections are typically not caused by component failure but by assembly errors. The most common culprits include:

- **Surface Contamination:** Fingerprints, oils, dust, or any debris on the flange sealing surfaces or the O-ring can create a leak path.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Damaged Sealing Surfaces:** Scratches, nicks, or dents on the flat face of the flange can prevent the O-ring from sealing properly.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Incorrect O-ring Installation:** The O-ring may be pinched, twisted, or not properly seated in the centering ring.[\[1\]](#)

- **Worn or Damaged O-rings:** O-rings can become hard and take a permanent set over time, especially after exposure to high temperatures, preventing a proper seal.[3] Visible cuts or damage are also a clear cause for replacement.[1]
- **Improper Clamping:** The clamp must be tightened evenly to apply uniform pressure. Over-tightening can damage the O-ring and the centering ring, while under-tightening will not create an adequate seal.[1]

Q2: How can I tell if my **NW16** connection is leaking?

Symptoms of a vacuum leak can range from subtle to severe:

- **Inability to Reach Target Vacuum:** The most common sign is the system failing to pump down to its expected base pressure.[2]
- **Slow Pump-Down Time:** The system may take significantly longer than usual to reach the desired vacuum level.[2]
- **Audible Hissing:** In the case of a large leak, you may hear a high-pitched hissing sound from the location of the leak.[5][6]
- **Pressure Rise:** If you isolate a section of your vacuum system with a suspected leak, the pressure will rise faster than it would in a leak-tight system.[7]

Q3: What is the proper procedure for assembling an **NW16** flange to prevent leaks?

Proper assembly is crucial for a leak-tight connection.[8] Follow these steps:

- **Preparation:** Always wear powder-free gloves.[2][3] Ensure the two **NW16** flanges are clean, dry, and free of any scratches or debris.[1][3] Clean the sealing surfaces with a lint-free wipe and a suitable solvent like isopropyl alcohol if necessary.
- **Inspect Components:** Visually inspect the flange surfaces for any damage.[4] Use a new, clean O-ring and inspect it for any cuts or imperfections.[1] Ensure the centering ring is not deformed.

- **Assembly:** Place the O-ring into the groove of the centering ring. Fit the centering ring assembly onto one of the **NW16** flanges. Bring the second flange into contact, ensuring the centering ring keeps them aligned.
- **Clamping:** Place the circumferential clamp around the two flanges. Hand-tighten the wing nut until it is snug.[9] The clamp should apply even pressure around the entire flange. Do not use tools to overtighten, as this can damage the components.[9]

Q4: Should I use vacuum grease on the O-ring?

For clean, smooth, and undamaged **NW16** flanges, vacuum grease is generally not necessary to achieve a high-vacuum seal.[3][9] If flange surfaces are slightly scratched, a very thin layer of appropriate vacuum grease can help fill imperfections. However, be aware that grease can migrate and contaminate your vacuum system and process.[3] If you must use it, ensure it is rated for your vacuum level and is chemically compatible with your application.

Q5: Can I reuse O-rings and clamps?

- **O-rings:** It is best practice to use a new O-ring for each assembly, especially in high-vacuum applications. Elastomer O-rings experience "compression set," where they permanently deform after being compressed, which prevents them from sealing effectively if reused.[3]
- **Clamps and Centering Rings:** Clamps and metal centering rings can be reused indefinitely as long as they are clean and not damaged or deformed.

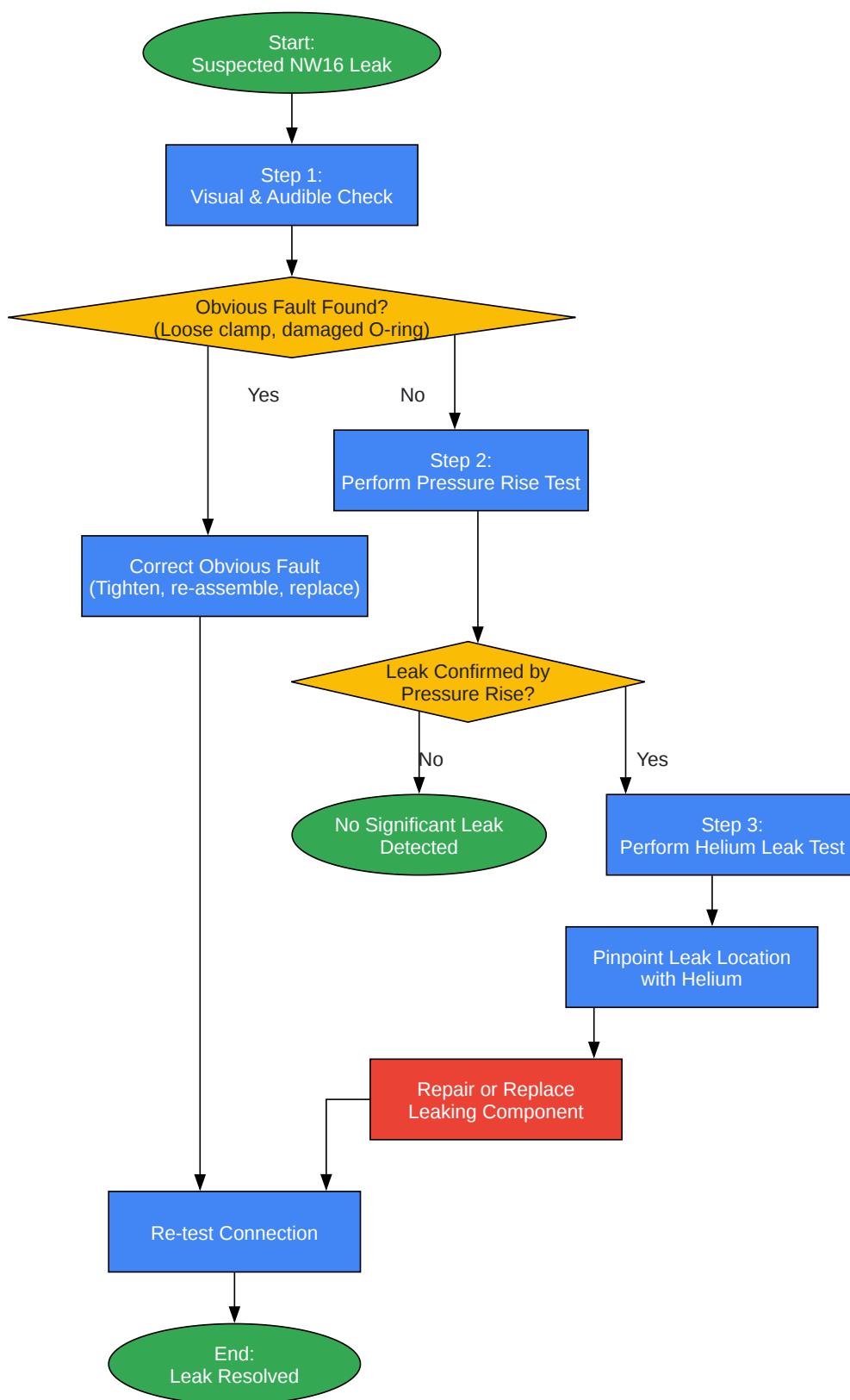
Quantitative Data Summary

The following table provides typical specifications and materials for **NW16** vacuum connections.

Parameter	Value / Type	Notes
Flange Size	DN 16 ISO-KF	Also referred to as NW-16 or KF-16.[10][11]
Typical Vacuum Range	1×10^{-8} mbar to 1 bar	Dependent on the O-ring material and proper assembly. [11]
Common O-ring Materials	Viton (FKM), Buna (NBR), Silicone	Viton is common for high vacuum due to lower outgassing.[12]
Bakeout Temperature	Up to 150-180°C (Viton O-ring)	Higher temperatures will accelerate O-ring degradation. [11][12]
Flange Material	304 Stainless Steel, Aluminum	Stainless steel is more common for high-vacuum applications.[12]
Typical Helium Leak Rate	$< 1 \times 10^{-9}$ mbar·L/s	For a properly assembled, leak-tight connection.

Troubleshooting Guide: Finding the Leak

This logical workflow will guide you from initial suspicion to pinpointing the leak.



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A logical workflow for troubleshooting an **NW16** vacuum leak.

Experimental Protocol: Helium Leak Detection (Vacuum Method)

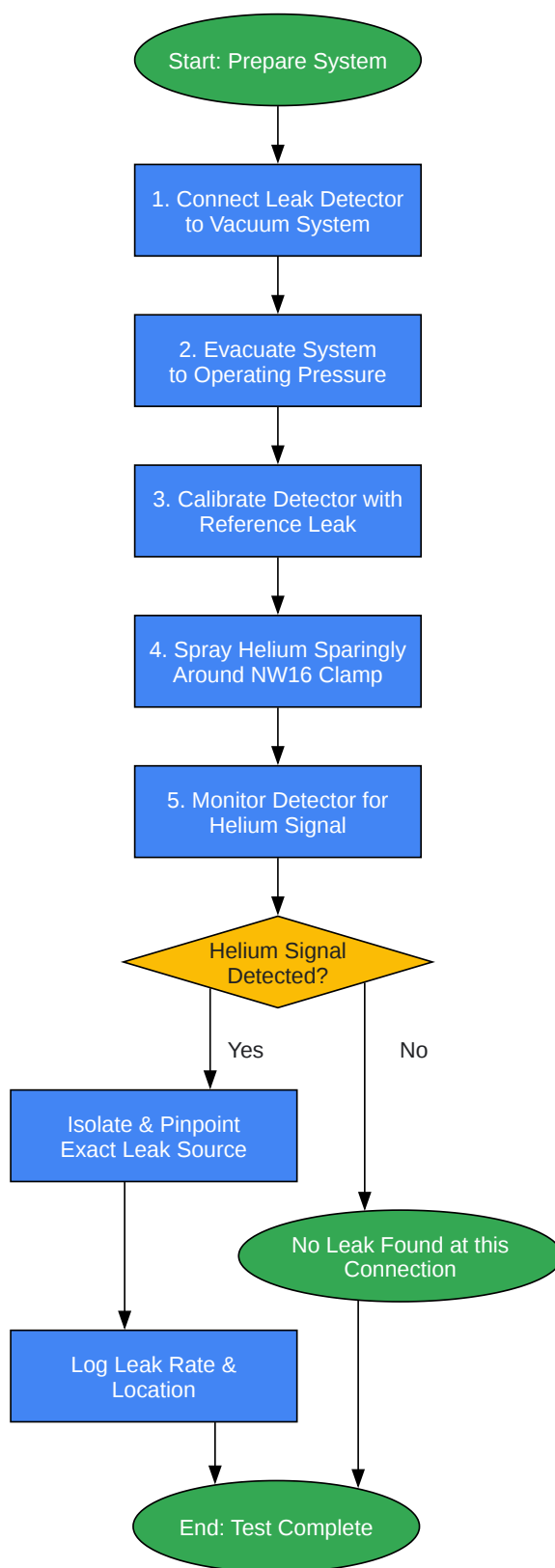
This protocol describes the standard procedure for locating a fine leak in an **NW16** connection using helium as a tracer gas.^[13] Helium is ideal because its small atoms can penetrate tiny leaks easily.^{[7][13]}

1. Scope This procedure covers the method for performing a helium leak test on an assembled **NW16** vacuum connection to identify and locate leaks.^[14]

2. Equipment Required

- Helium mass spectrometer leak detector
- Helium gas cylinder with a regulator and fine-control spray nozzle
- Appropriate vacuum pumps to evacuate the system
- Calibrated reference leak for the detector^{[13][14]}

3. Experimental Workflow



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The experimental workflow for helium leak detection.

4. Detailed Methodology

- **System Preparation:** Ensure the vacuum system is fully assembled. Before starting, clean the exterior of the **NW16** connection to remove any contaminants that could temporarily plug a leak.[14][15]
- **Detector Connection:** Connect the helium leak detector to a port on the vacuum system. It is often connected on the foreline of the high-vacuum pump.[15]
- **Evacuation:** Pump down the system to its normal operating pressure or a pressure suitable for the leak detector to operate, typically in the range of 10^{-3} to 10^{-6} Torr.[16]
- **Calibration:** Calibrate the leak detector using a known, calibrated reference leak to ensure the readings are accurate.[13]
- **Helium Application:** Begin applying helium to the exterior of the system. Using a spray probe with a low flow rate, direct a small amount of helium gas around the edge of the **NW16** clamp.[7] Start at the top of the connection, as helium is lighter than air and will rise.
- **Measurement & Pinpointing:** Watch the leak detector's output. If a leak is present, the detector will show an increased helium signal after a short delay for the gas to travel from the leak to the detector.[16] To pinpoint the exact location, reduce the helium flow and use a finer nozzle, moving it slowly around the flange until you find the point that gives the strongest and fastest response.[16]
- **Data Recording:** Once a leak is confirmed and located, record the measured leak rate provided by the detector.[14]
- **Repair and Verification:** After locating the leak, vent the system, correct the issue (e.g., by reassembling the flange with a new O-ring), and then repeat the test to verify that the leak has been resolved.[7]

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